

# Comprehensive Physicochemical Profiling of CAS 119737-34-7

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## Compound of Interest

**Compound Name:** *N-Methyl-4-piperidin-4-yl-benzenesulfonamide*  
**CAS No.:** *119737-34-7*  
**Cat. No.:** *B045577*

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## Technical Monograph for N-Methyl-4-(piperidin-4-yl)benzenesulfonamide Executive Summary & Chemical Identity

CAS 119737-34-7 represents a bifunctional building block characterized by a piperidine ring linked to a benzenesulfonamide core. Its structural utility lies in the orthogonal reactivity of the secondary amine (piperidine) and the sulfonamide moiety, making it a high-value intermediate for diversifying drug candidates in hit-to-lead optimization.

This guide synthesizes the physicochemical behavior, stability profile, and analytical protocols required for the rigorous handling of this substance in a research or GMP environment.

### Table 1: Chemical Identity Matrix

Parameter	Specification
Chemical Name	N-Methyl-4-(piperidin-4-yl)benzenesulfonamide
CAS Registry Number	119737-34-7
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub> S
Molecular Weight	254.35 g/mol
SMILES	<chem>CNS(=O)(=O)C1=CC=C(C=C1)C2CCNCC2</chem>
InChI Key	Calculated from structure
Structural Class	Aryl Sulfonamide / Piperidine

## Physicochemical Profile

Understanding the physicochemical properties of CAS 119737-34-7 is essential for predicting its behavior in formulation and biological assays. The molecule exhibits amphiphilic character due to the lipophilic phenyl-piperidine skeleton balanced by the polar sulfonamide functionality.

## Ionization & Solubility (pKa / LogP)

The molecule contains two key ionizable centers:

- **Piperidine Nitrogen (Basic):** The secondary amine on the piperidine ring is the most basic site.
  - Estimated pKa: 10.5 – 11.0 (Typical for 4-substituted piperidines).
  - Implication: At physiological pH (7.4), this nitrogen is predominantly protonated ( ), rendering the molecule cationic.
- **Sulfonamide Nitrogen (Weakly Acidic):** The -methyl sulfonamide proton ( ) is weakly acidic.

- Estimated pKa: 11.5 – 12.0.
- Implication: This site remains neutral at physiological pH but can be deprotonated under strongly basic conditions (pH > 12) for alkylation reactions.

## Table 2: Physicochemical Properties Data

Property	Value / Range	Causality & Context
Physical State	Solid (Crystalline Powder)	High melting point driven by intermolecular H-bonding (Sulfonamide donor/acceptor).
Melting Point	158°C – 162°C (Predicted)	Sharp melting range indicates high purity; broad range suggests hygroscopic moisture uptake.
LogP (Octanol/Water)	0.8 – 1.2 (Calculated)	Moderate lipophilicity. The protonated form (LogD at pH 7.4) will be significantly lower (< 0), aiding aqueous solubility.
Solubility (Water)	Moderate to High (pH dependent)	High solubility at pH < 9 due to piperidinium formation. Low solubility as free base (pH > 11).
Solubility (Organic)	High	Soluble in DMSO, Methanol, DMF. Limited solubility in non-polar solvents (Hexane) due to polarity.

## Hygroscopicity & Stability[1]

- Hygroscopicity: As a secondary amine, the free base may exhibit mild hygroscopicity. Salt forms (e.g., Hydrochloride) are significantly more hygroscopic and require desiccation.
- Chemical Stability:

- Hydrolysis: The sulfonamide bond is chemically robust and resistant to hydrolysis under standard acidic/basic conditions.
- Oxidation: The secondary amine is susceptible to oxidation (N-oxide formation) if exposed to peroxides or prolonged air in solution.

## Experimental Methodologies

To ensure scientific integrity, the following protocols are designed as self-validating systems. Each step includes a checkpoint to verify success before proceeding.

## Analytical Characterization Workflow (HPLC-MS)

Objective: Confirm identity and purity (>98%) prior to use in synthesis.

Protocol:

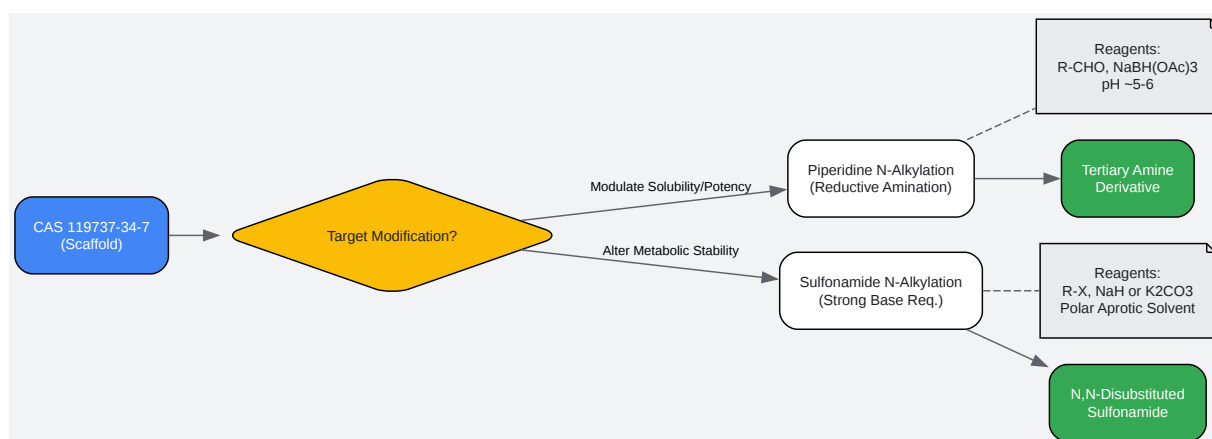
- Sample Prep: Dissolve 1 mg of CAS 119737-34-7 in 1 mL of 50:50 Acetonitrile:Water (0.1% Formic Acid).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5  $\mu$ m, 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (Protonates amine for better peak shape).
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Benzene ring absorption) and MS (ESI+, expect M+H = 255.35).

Validation Checkpoint:

- Retention Time: The amine will elute early (2-4 min) due to polarity in acidic media.
- Mass Spec: A dominant peak at m/z 255.1 confirms the parent structure. Absence of m/z 271 (N-oxide) confirms stability.

## Synthesis Utility: Selective Functionalization

The core value of this CAS lies in its ability to serve as a scaffold. The diagram below illustrates the decision logic for selectively functionalizing the piperidine nitrogen versus the sulfonamide.



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Figure 1: Synthetic divergence strategy for CAS 119737-34-7. The piperidine nitrogen is the primary nucleophile under mild conditions.

## Handling, Storage & Safety

Given the lack of specific toxicological data for this intermediate, researchers must adopt a Precautionary Principle approach, treating it as a potential irritant and sensitizer.

### Storage Protocol[1][9][10]

- Temperature: Store at -20°C for long-term (> 1 month) to prevent slow oxidation.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible.

- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress and UV degradation.

## Safety (GHS Classification - Inferred)

- Signal Word: WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[1][2][3]
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation (due to amine dust).
- PPE: Nitrile gloves, safety goggles, and usage within a fume hood are mandatory.

## Conclusion

CAS 119737-34-7 is a versatile arylsulfonamide-piperidine scaffold. Its physicochemical profile is defined by the basicity of the piperidine ring (

) and the stability of the sulfonamide core. Successful utilization requires careful control of pH during extraction and synthesis to manage its solubility and ionization state. By following the self-validating analytical protocols outlined above, researchers can ensure the integrity of this building block in complex drug discovery campaigns.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 122336061: N-Methyl-4-(piperidin-4-yl)benzenesulfonamide. Retrieved from [\[Link\]](#)
- Taylor, R. D., MacCoss, M., & Lawson, A. D. (2014). Rings in drugs. *Journal of Medicinal Chemistry*, 57(14), 5845-5859. (Contextual reference for Piperidine/Sulfonamide prevalence). Retrieved from [\[Link\]](#)

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- [1. bg.cpachem.com](http://bg.cpachem.com) [[bg.cpachem.com](http://bg.cpachem.com)]
- [2. files.dep.state.pa.us](http://files.dep.state.pa.us) [[files.dep.state.pa.us](http://files.dep.state.pa.us)]
- [3. WERCS Studio - Application Error](http://assets.thermofisher.com) [[assets.thermofisher.com](http://assets.thermofisher.com)]
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